

"Boc-(S)-3-Amino-4-(2-cyano-phenyl)-butyric acid" properties and characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-(S)-3-Amino-4-(2-cyano-phenyl)-butyric acid*

Cat. No.: *B1272373*

[Get Quote](#)

In-Depth Technical Guide: Boc-(S)-3-Amino-4-(2-cyano-phenyl)-butyric Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Boc-(S)-3-Amino-4-(2-cyano-phenyl)-butyric acid, a derivative of butyric acid, is a chiral building block with significant potential in medicinal chemistry and pharmaceutical development. Its structure, featuring a tert-butyloxycarbonyl (Boc) protecting group on the amino functionality and a cyano-substituted phenyl ring, makes it a valuable intermediate for the synthesis of complex molecular architectures, particularly in the realm of peptidomimetics and small molecule drug candidates. The presence of the 2-cyano-phenyl moiety is of particular interest, as the nitrile group can modulate the electronic properties, binding interactions, and metabolic stability of a parent molecule. This technical guide provides a comprehensive overview of the known properties, characteristics, and potential applications of this compound.

Core Properties and Characteristics

Precise experimental data for **Boc-(S)-3-Amino-4-(2-cyano-phenyl)-butyric acid** is limited in publicly accessible literature, reflecting its specialized nature as a research and development

compound. The following tables summarize the available quantitative data.

Property	Value	Source
CAS Number	270065-83-3	[1] [2]
Molecular Formula	C ₁₆ H ₂₀ N ₂ O ₄	[1]
Molecular Weight	304.34 g/mol	N/A
Appearance	Lyophilized powder	[1]
Purity	≥95%	[1]

Predicted Physicochemical Properties	Value	Source
Boiling Point	496.8 ± 40.0 °C	N/A
Density	1.19 g/cm ³	N/A
Solubility	Soluble in dichloromethane, ethanol, and dimethyl sulfoxide.	N/A

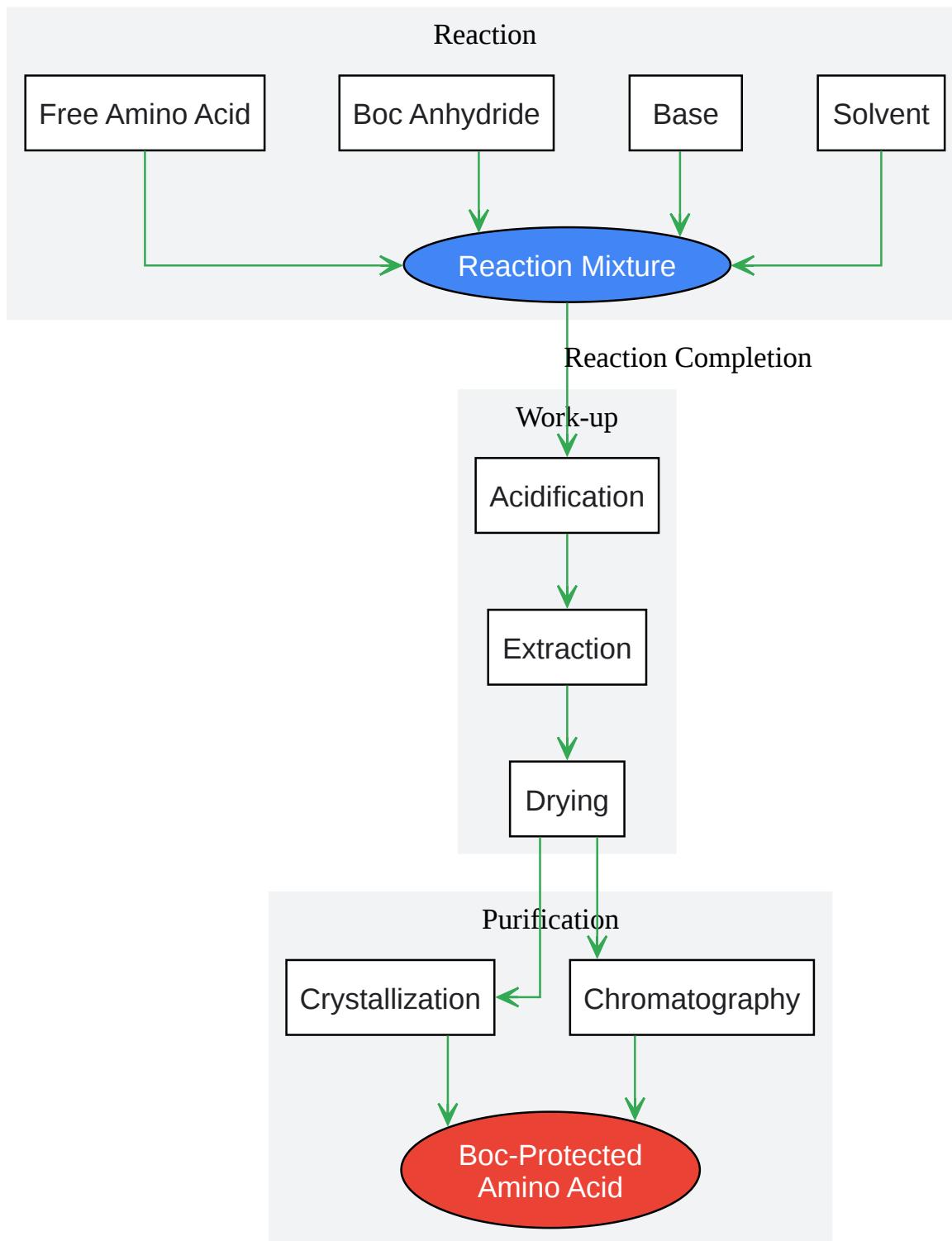
Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis and analysis of **Boc-(S)-3-Amino-4-(2-cyano-phenyl)-butyric acid** are not readily available. However, based on general principles of organic synthesis for similar compounds, a plausible synthetic approach and analytical methods can be outlined.

Synthesis

A common method for the synthesis of Boc-protected amino acids involves the reaction of the free amino acid with di-tert-butyl dicarbonate (Boc₂O) in the presence of a base. A general workflow is proposed below.

Workflow for the Synthesis of Boc-Protected Amino Acids

[Click to download full resolution via product page](#)

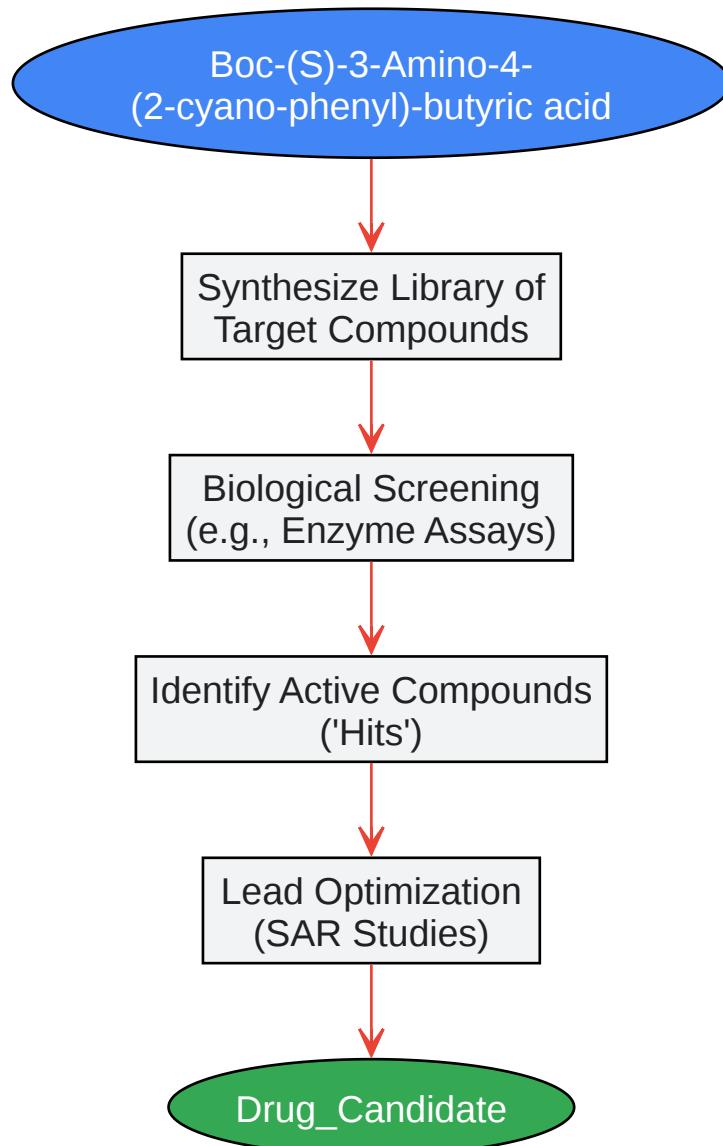
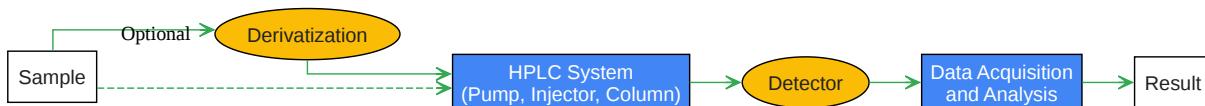
Caption: General workflow for the synthesis of Boc-protected amino acids.

A patent for a similar compound, BOC-(R)-3-amino-4-(2,4,5-trifluorophenyl) butyric acid, describes a process that involves mixing the free amino acid with an inorganic base in water, followed by the addition of a solution of di-tert-butyl dicarbonate in an organic solvent. The reaction is carried out at a controlled temperature. After the reaction, the pH is adjusted to acidic, and the product is extracted with an organic solvent.

Purification and Analysis

High-Performance Liquid Chromatography (HPLC) is a standard technique for both the purification and purity analysis of Boc-protected amino acids.

General HPLC Workflow for Amino Acid Analysis



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cusabio.com [cusabio.com]
- 2. Boc-(S)-3-amino-4-(2-cyanophenyl)-butyric acid270065-83-3,Purity96%_AAPTEC [molbase.com]
- To cite this document: BenchChem. ["Boc-(S)-3-Amino-4-(2-cyano-phenyl)-butyric acid" properties and characteristics]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1272373#boc-s-3-amino-4-2-cyano-phenyl-butyric-acid-properties-and-characteristics>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com